

Preparing HDAC8-IN-1 Stock Solution for Assays: Application Notes and Protocols

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Compound of Interest

Compound Name: HDAC8-IN-13

Cat. No.: B1682578

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This document provides detailed application notes and protocols for the preparation and use of HDAC8-IN-1, a selective inhibitor of Histone Deacetylase 8 (HDAC8), for in vitro assays. Adherence to these guidelines is crucial for ensuring the accuracy, reproducibility, and reliability of experimental results.

Introduction to HDAC8-IN-1

HDAC8-IN-1 is a potent and selective small molecule inhibitor of HDAC8, a class I histone deacetylase.[1][2][3] HDACs are a family of enzymes that play a critical role in regulating gene expression through the deacetylation of histone and non-histone proteins.[4][5] Dysregulation of HDAC8 activity has been implicated in various diseases, including cancer, making it a significant target for therapeutic development.[6][7] Accurate preparation of HDAC8-IN-1 stock solutions is the foundational step for any downstream biological assay.

Physicochemical and Biological Properties of HDAC8-IN-1

A summary of the key quantitative data for HDAC8-IN-1 is presented in the table below for easy reference.

Property	Value	Reference
Synonyms	MDK-7933, WK2-16	[1] [3]
CAS Number	1417997-93-3	[1] [2] [3] [8] [9]
Molecular Formula	C ₂₂ H ₁₉ NO ₃	[1] [3] [8]
Molecular Weight	345.4 g/mol	[1] [3]
IC ₅₀ for HDAC8	27.2 nM	[1] [2] [9]
Solubility	Soluble in DMSO	[1] [9]
Recommended Solvent	Dimethyl sulfoxide (DMSO)	[1] [9]
Storage (Powder)	-20°C for up to 3 years	[9]
Storage (in DMSO)	-80°C for up to 1 year	[9]

Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution of HDAC8-IN-1 in DMSO

This protocol details the steps for preparing a 10 mM stock solution of HDAC8-IN-1, a common starting concentration for serial dilutions in various assays.

Materials:

- HDAC8-IN-1 powder
- Anhydrous or high-purity dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer

- (Optional) Sonicator

Procedure:

- **Equilibration:** Before opening, allow the vial of HDAC8-IN-1 powder to equilibrate to room temperature for at least 15-20 minutes. This prevents the condensation of moisture, which can affect the stability and weighing accuracy of the compound.
- **Calculation of Required Mass:** To prepare a 10 mM stock solution, use the following formula to calculate the mass of HDAC8-IN-1 required for a specific volume of DMSO:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Final Volume (mL)} \times \text{Molecular Weight (g/mol)}$$

$$\text{Example for 1 mL of 10 mM stock solution: Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 345.4 \text{ g/mol} \\ = 3.454 \text{ mg}$$

- **Weighing:** Carefully and accurately weigh the calculated amount of HDAC8-IN-1 powder using a calibrated analytical balance in a sterile microcentrifuge tube.
- **Dissolution:** Add the calculated volume of high-purity DMSO to the microcentrifuge tube containing the weighed HDAC8-IN-1.
- **Mixing:** Tightly cap the tube and vortex the solution vigorously for 2-5 minutes until the powder is completely dissolved. A clear solution should be obtained. If complete dissolution is not achieved, gentle warming (to no more than 60°C) or brief sonication can be applied.^[9]
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -80°C for long-term stability (up to one year).^[9] For short-term storage (up to one month), -20°C is acceptable.

Protocol for Preparing Working Solutions for Cell-Based Assays

This protocol describes the preparation of working solutions from the 10 mM DMSO stock for use in cell-based assays, ensuring the final DMSO concentration remains non-toxic to cells (typically $\leq 0.5\%$).

Materials:

- 10 mM HDAC8-IN-1 in DMSO stock solution
- Sterile, complete cell culture medium or assay buffer
- Sterile microcentrifuge tubes or 96-well plates
- Calibrated micropipettes and sterile tips

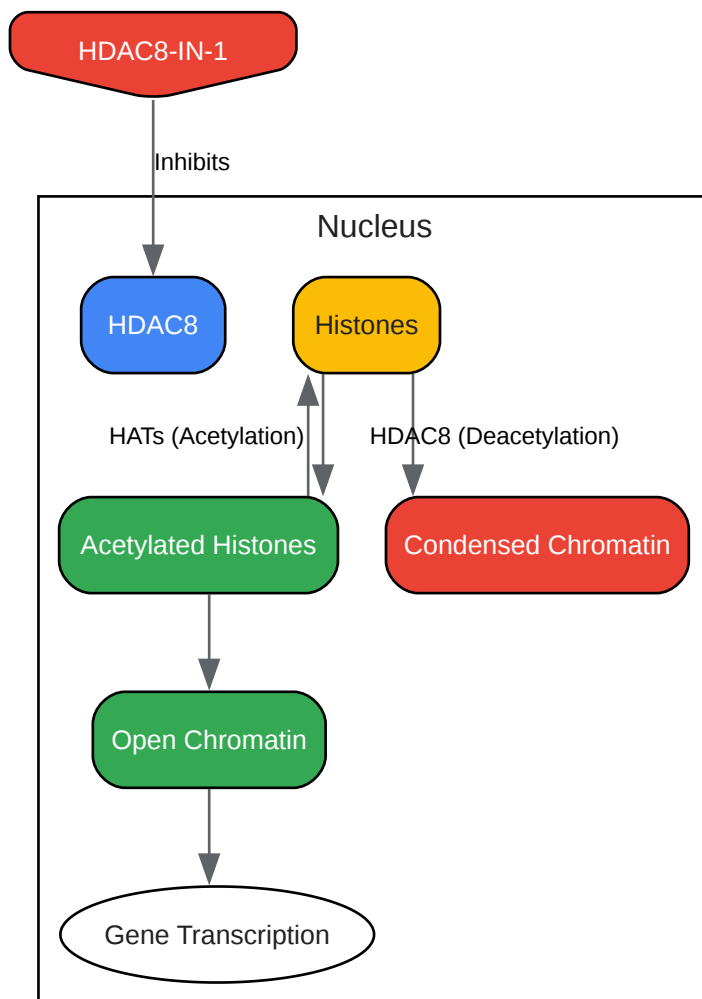
Procedure:

- **Thawing Stock Solution:** Thaw a single aliquot of the 10 mM HDAC8-IN-1 DMSO stock solution at room temperature.
- **Intermediate Dilution (Optional but Recommended):** To improve accuracy, especially for lower final concentrations, prepare an intermediate dilution of the stock solution in the cell culture medium or assay buffer.
 - Example: To prepare a 100 μ M intermediate solution, add 10 μ L of the 10 mM stock solution to 990 μ L of medium (a 1:100 dilution).
- **Final Dilution:** Add the appropriate volume of the stock or intermediate solution to the wells of your cell culture plate containing cells and medium to achieve the desired final concentration.
 - Example: To achieve a final concentration of 1 μ M in a well containing 100 μ L of medium, add 1 μ L of the 1 μ M intermediate solution or 0.1 μ L of the 10 mM stock solution.
- **DMSO Control:** It is critical to include a vehicle control in your experiment. This control should contain the same final concentration of DMSO as the highest concentration of HDAC8-IN-1 used in the assay.

Visualizations

Signaling Pathway of HDAC Inhibition

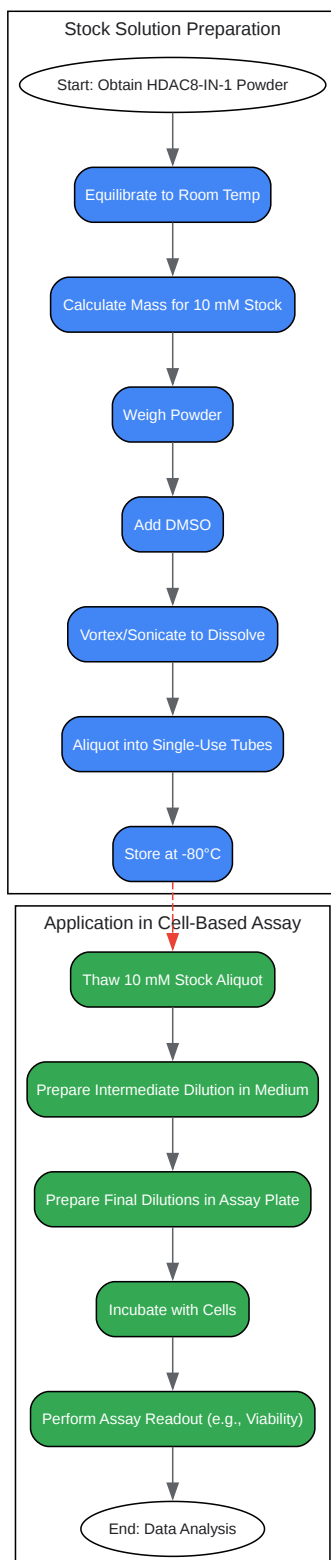
General Signaling Pathway of HDAC Inhibition

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Caption: General mechanism of HDAC8 inhibition leading to altered gene expression.

Experimental Workflow for Stock Solution Preparation and Use

Workflow for Preparing and Using HDAC8-IN-1

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Caption: Step-by-step workflow for HDAC8-IN-1 stock and working solution preparation.

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References

- 1. caymanchem.com [caymanchem.com]
- 2. teubio.com [teubio.com]
- 3. medkoo.com [medkoo.com]
- 4. The Histone Deacetylase Family: Structural Features and Application of Combined Computational Methods - PMC [pmc.ncbi.nlm.nih.gov]
- 5. A Therapeutic Perspective of HDAC8 in Different Diseases: An Overview of Selective Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. HDAC8 - Wikipedia [en.wikipedia.org]
- 8. (E)-N-hydroxy-3-(5-methoxy-[1,1':4',1''-terphenyl]-2-yl)acrylamide; CAS No.: 1417997-93-3; Synonyms: HDAC8-IN-1 [chemshuttle.com]
- 9. HDAC8-IN-1 | HDAC | TargetMol [targetmol.com]
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